

# An In-depth Technical Guide to Aldicarb Sulfoxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, metabolic pathways, and analytical methodologies related to **aldicarb sulfoxide**. The information is intended to support research and development activities involving this compound.

# **Core Data and Properties**

**Aldicarb sulfoxide** is a key metabolite of the carbamate pesticide aldicarb.[1][2] Understanding its properties is crucial for toxicological and environmental assessments.

## **Chemical Identity and Molecular Weight**

The fundamental chemical identifiers and molecular weight of **aldicarb sulfoxide** are summarized below. The molecular weight may vary slightly between sources due to different calculation methods.[1][3]



Property	Value	Citations
IUPAC Name	[(2-methyl-2- methylsulfinylpropylidene)amin o] N-methylcarbamate	
CAS Number	1646-87-3	-
Chemical Formula	C7H14N2O3S	-
Molecular Weight	206.26 g/mol	•
Synonyms	Temik sulfoxide, Aldicarb sulphoxide	-

## **Physicochemical Properties**

The physical and chemical properties of **aldicarb sulfoxide** are essential for its handling, analysis, and understanding its environmental fate.

Property	Value	Citations
Physical State	White crystalline solid	
Melting Point	103-106 °C	-
Solubility	Soluble in water	-
Storage Temperature	2-8°C or -18°C for long-term storage	

## **Biological Activity and Pathways**

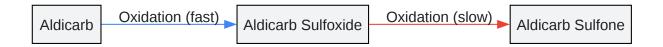
**Aldicarb sulfoxide**'s primary biological significance lies in its role as a metabolite of aldicarb and its potent inhibitory action on acetylcholinesterase.

## **Metabolic Pathway of Aldicarb**

Aldicarb is metabolized in organisms and the environment through oxidation. The initial and more rapid step is the oxidation of the sulfur atom to form **aldicarb sulfoxide**. A subsequent,



slower oxidation step converts **aldicarb sulfoxide** to aldicarb sulfone.



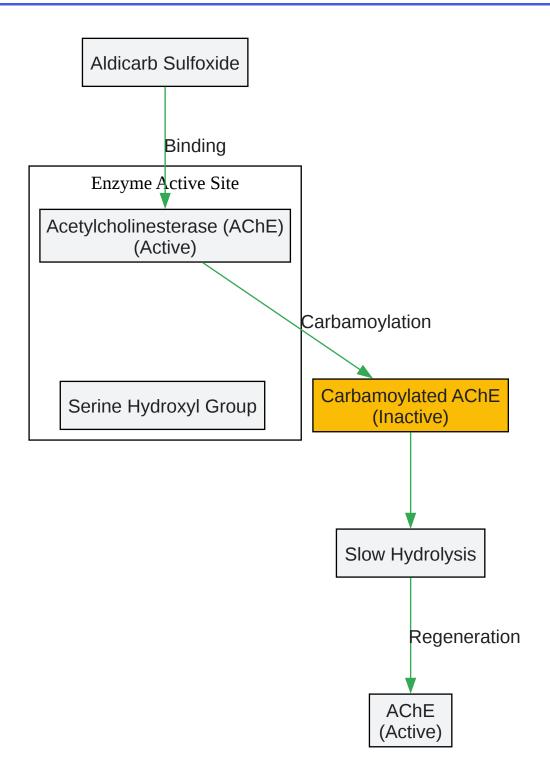
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Metabolic conversion of aldicarb.

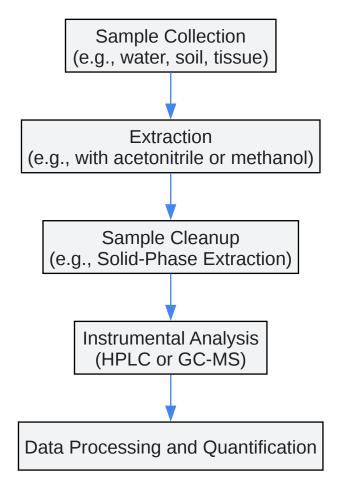
### **Mechanism of Cholinesterase Inhibition**

Like its parent compound, **aldicarb sulfoxide** is a potent inhibitor of acetylcholinesterase (AChE). This inhibition is the primary mechanism of its toxicity. The process involves the carbamoylation of the serine hydroxyl group in the active site of the enzyme, rendering it unable to hydrolyze the neurotransmitter acetylcholine. This inhibition is considered pseudo-irreversible because the carbamoylated enzyme is more stable than the acetylated enzyme formed during normal substrate hydrolysis, but it can eventually be hydrolyzed to regenerate the active enzyme.









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